

A Comparative Analysis of Fluazinam and Chlorothalonil for Turfgrass Health Management

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Compound of Interest

Compound Name: *Fluazinam*

Cat. No.: *B131798*

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This guide provides an in-depth comparison of two prominent multi-site contact fungicides, **Fluazinam** and Chlorothalonil, assessing their impact on turfgrass health. The following sections detail their efficacy against key turfgrass diseases, their influence on the turfgrass microbiome, and potential phytotoxicity, supported by experimental data.

Executive Summary

Both **Fluazinam** and Chlorothalonil are effective contact fungicides used in turfgrass management. Experimental data indicates that **Fluazinam** generally provides superior and more persistent control of dollar spot, a major turfgrass disease, particularly under conditions that might compromise the efficacy of other contact fungicides, such as rainfall. Chlorothalonil is a broad-spectrum fungicide that has been a staple in disease management programs for decades, valued for its low risk of resistance development. However, its efficacy can be diminished by rainfall and under high disease pressure. Both fungicides, as contact chemicals, can impact the soil microbial community, with some studies suggesting these effects are more pronounced than those of systemic fungicides. Phytotoxicity is a consideration for both, with specific turfgrass species exhibiting sensitivity under certain conditions.

Efficacy in Turfgrass Disease Control

The control of fungal diseases is a critical aspect of maintaining turfgrass health. This section compares the performance of **Fluazinam** and Chlorothalonil against two of the most common

and damaging turfgrass diseases: dollar spot (*Clarireedia jacksonii*) and brown patch (*Rhizoctonia solani*).

Dollar Spot Control

Fluazinam has demonstrated exceptional efficacy in the control of dollar spot. In a 2019 field trial on a creeping bentgrass putting green, **Fluazinam** provided excellent season-long disease suppression, statistically equal to another commercial standard. In a separate two-year study, **Fluazinam** consistently provided the greatest reduction in dollar spot, irrespective of simulated rainfall events post-application.^[1] This study also highlighted that Chlorothalonil was the most susceptible to losses in efficacy due to rainfall, resulting in the highest disease incidence among the fungicides tested under those conditions.^[1]

Further research has shown that autumn applications of **Fluazinam** can delay the onset of dollar spot in the following spring. In a 2022-2023 study, autumn-applied **Fluazinam** delayed the appearance of dollar spot by six to nine days compared to untreated plots.

The following table summarizes the results of a field trial comparing the efficacy of **Fluazinam** and an untreated control on dollar spot in creeping bentgrass.

Treatment	Application Rate (per 1000 sq ft)	Mean Number of Dollar Spot Lesions (selected dates)	Mean Turf Quality Rating (1-9 scale)
Untreated Check	N/A	118.8 - 170	3.8 - 3.7
Fluazinam 40SC Select	0.5 fl oz	0 - 16	6.4 - 7.8

Data adapted from a 2019 field trial conducted at Rutgers University.

Brown Patch Control

Both **Fluazinam** and Chlorothalonil are recognized as effective preventative treatments for brown patch. Efficacy ratings compiled from over 1,000 research reports have given both

fungicides a rating of 3 out of 4 for brown patch control, indicating good to excellent control in most experiments.[2]

Impact on Soil Microbial Communities

The soil microbiome plays a crucial role in turfgrass health, influencing nutrient cycling and disease suppression. As contact fungicides, both **Fluazinam** and Chlorothalonil can have non-target effects on these microbial communities.

Research suggests that contact fungicides like Chlorothalonil and **Fluazinam** have a greater influence on the disease-suppressive capacity of the soil microbiome than penetrant (systemic) fungicides.[3] Intensive use of these fungicides may lead to a less disease-conducive microbial environment.[3]

Studies on Chlorothalonil have shown that it can alter the structure of both bacterial and fungal communities in the soil.[4] It has been observed to inhibit some microbial populations while enhancing others and can impact soil enzyme activities, such as dehydrogenase and phosphatase.[4]

Fewer studies have focused specifically on the impact of **Fluazinam** on turfgrass soil microbiomes. However, research in other agricultural systems suggests it can have a positive effect on the microbial communities in the rhizosphere.

Phytotoxicity Profile

Phytotoxicity, or the potential for a substance to cause damage to plants, is an important consideration in fungicide selection.

Chlorothalonil is known to have phytotoxicity risks on certain turfgrass species. It is generally not recommended for use on fine fescue due to the potential for turfgrass injury. Additionally, repeated applications of products containing Chlorothalonil in combination with certain surfactants have been shown to cause phytotoxicity on creeping bentgrass, especially under stressful environmental conditions.[4]

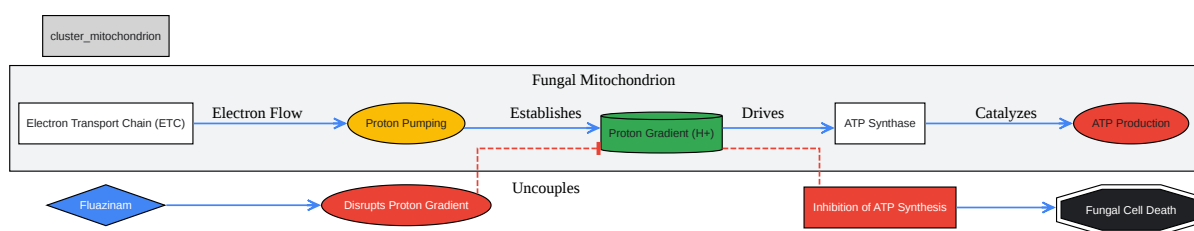
Fluazinam is generally considered to have a low risk of phytotoxicity on most turfgrass species when applied according to label directions.

Mode of Action

Understanding the mode of action of a fungicide is essential for effective use and resistance management. **Fluazinam** and Chlorothalonil have distinct mechanisms by which they inhibit fungal growth.

Fluazinam: Uncoupling of Oxidative Phosphorylation

Fluazinam acts as a potent uncoupler of oxidative phosphorylation in the mitochondria of fungal cells. It disrupts the proton gradient across the inner mitochondrial membrane, which is essential for the production of ATP. This disruption of energy production leads to the inhibition of spore germination, mycelial growth, and sporulation.

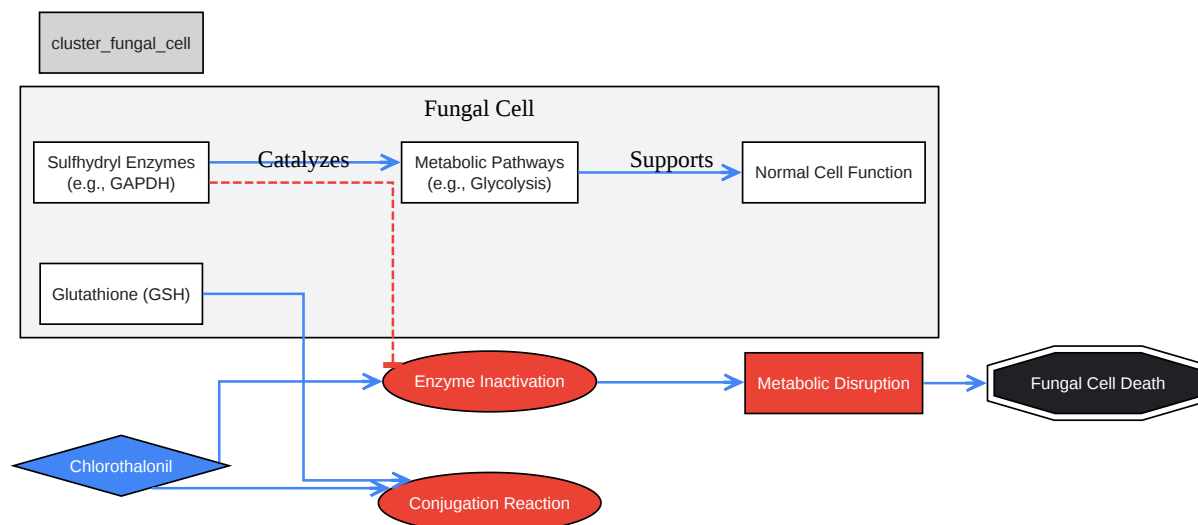


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Caption: **Fluazinam**'s mode of action: uncoupling oxidative phosphorylation.

Chlorothalonil: Multi-Site Inhibition

Chlorothalonil is a multi-site inhibitor that reacts with glutathione and inactivates sulfhydryl-dependent enzymes within fungal cells. This disrupts various metabolic processes, including glycolysis, leading to a depletion of cellular energy and ultimately, cell death. Its multi-site nature makes the development of resistance by fungal pathogens very low.



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Caption: Chlorothalonil's multi-site inhibitory action.

Experimental Protocols

To ensure the reproducibility and validity of fungicide efficacy trials, a standardized experimental protocol is crucial. The following outlines a general methodology for comparing fungicides like **Fluazinam** and Chlorothalonil for turfgrass disease control.

Experimental Design and Plot Establishment

- **Location:** Research should be conducted on a representative turfgrass stand, such as a golf course fairway or research plot, with a history of the target disease.
- **Turfgrass Species:** Clearly identify the turfgrass species and cultivar (e.g., 'Penncross' creeping bentgrass).
- **Plot Size:** Establish small, manageable plots, typically 3 ft x 5 ft or 5 ft x 5 ft.

- **Replication:** Use a randomized complete block design with a minimum of three to four replications for each treatment to ensure statistical validity.
- **Treatments:** Include an untreated control for comparison. Treatments should consist of each fungicide applied at its labeled rate and potentially at varying rates (e.g., half-rate) and intervals.

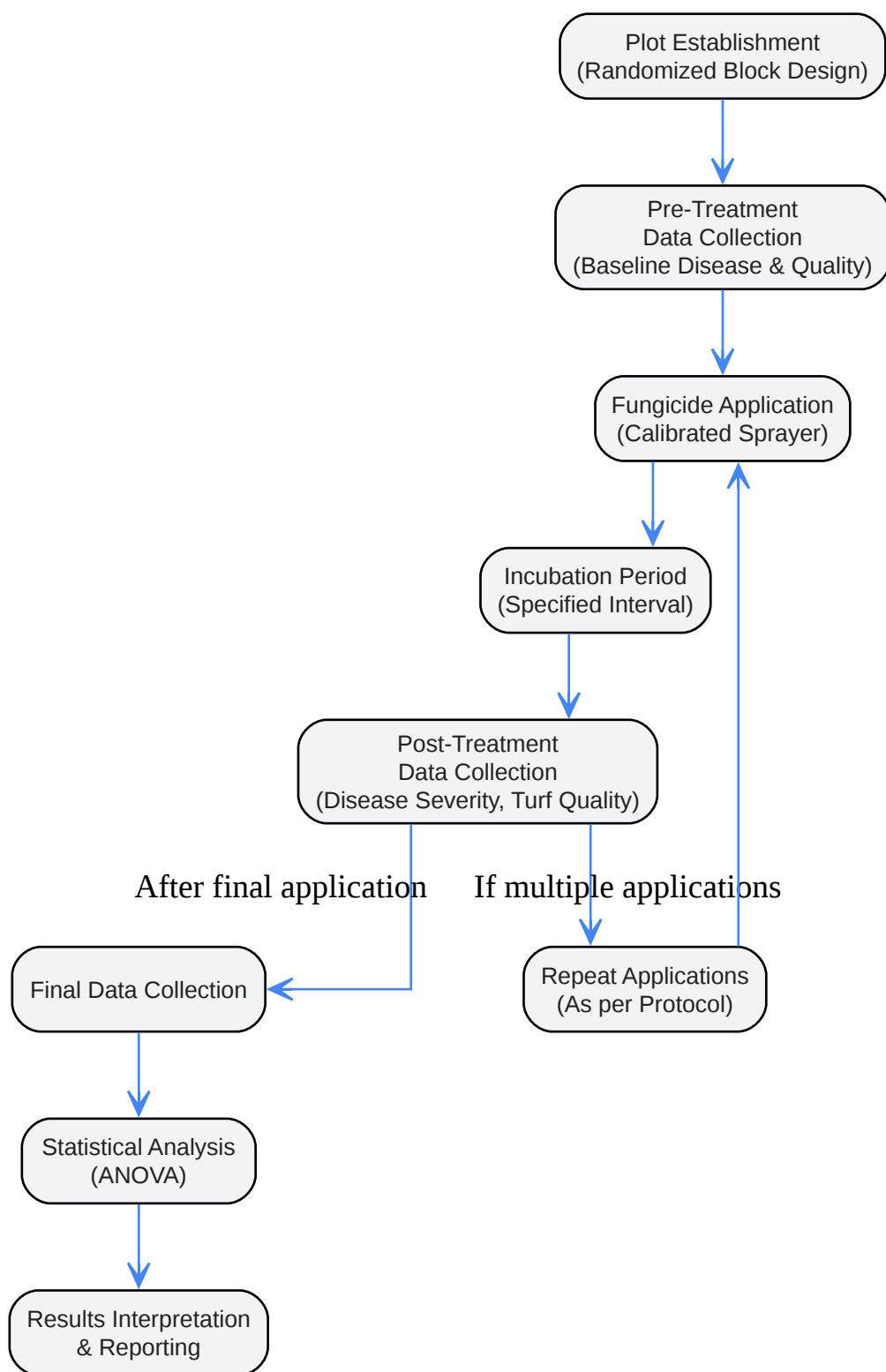
Fungicide Application

- **Equipment:** Apply fungicides using a calibrated CO₂-pressurized boom sprayer with appropriate nozzles to ensure uniform coverage.
- **Application Volume:** A typical application volume is 2 gallons of water per 1,000 sq ft.
- **Application Timing:** For preventative trials, initiate applications before the onset of disease symptoms, based on historical disease occurrence and favorable environmental conditions. For curative trials, apply after a certain threshold of disease has been established.
- **Application Interval:** Follow the recommended application intervals for each product, which is often 14 days for many contact fungicides.

Data Collection and Analysis

- **Disease Severity:** Visually assess disease severity at regular intervals (e.g., every 7 to 14 days). This can be done by counting the number of disease lesions or estimating the percentage of the plot area affected by the disease.
- **Turfgrass Quality:** Rate the overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is excellent, and 6 is considered commercially acceptable.
- **Phytotoxicity:** Visually inspect plots for any signs of phytotoxicity, such as discoloration or stunting, and rate the severity.
- **Statistical Analysis:** Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.

The following diagram illustrates a typical workflow for a turfgrass fungicide efficacy trial.



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Caption: Workflow for a turfgrass fungicide efficacy trial.

Conclusion

Both **Fluazinam** and Chlorothalonil are valuable tools for managing turfgrass diseases. **Fluazinam** demonstrates superior and more resilient control of dollar spot, particularly in challenging environmental conditions. Chlorothalonil remains a cost-effective, broad-spectrum option with a low risk of resistance, making it a valuable rotational partner. The choice between these fungicides will depend on the specific disease pressure, environmental conditions, turfgrass species, and the overall integrated pest management (IPM) strategy. Further research directly comparing the long-term impacts of these two fungicides on the turfgrass soil microbiome and their phytotoxicity on a wider range of turfgrass cultivars would be beneficial for making even more informed management decisions.

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